

Technical Dossier: Physicochemical Properties of (1R,2S)-1,2-Dihydronaphthalene-1,2-diol

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Compound of Interest

Compound Name: (1R,2S)-1,2-Dihydronaphthalene-1,2-diol

Cat. No.: B123591

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This document provides essential physicochemical data for the specific stereoisomer **(1R,2S)-1,2-Dihydronaphthalene-1,2-diol**, a compound of interest in metabolic and toxicological studies. The information herein is foundational for experimental design, analytical method development, and computational modeling.

Core Physicochemical Data

The fundamental molecular properties of **(1R,2S)-1,2-Dihydronaphthalene-1,2-diol** have been established and are summarized below. These values are critical for stoichiometric calculations, solution preparation, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1] [2] [3]
Molecular Weight	162.19 g/mol	[1] [4]
Monoisotopic Mass	162.068079557 Da	[2] [5]
CAS Number	51268-88-3	[1] [2]

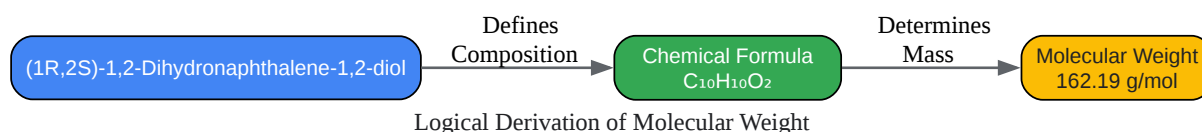
Methodological Considerations

The determination of these fundamental properties relies on standard, high-precision analytical techniques:

- **Molecular Formula Determination:** The elemental composition ($C_{10}H_{10}O_2$) is confirmed through a combination of high-resolution mass spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy. Elemental analysis can also be used to determine the empirical formula, which is then confirmed by mass spectrometry.
- **Molecular Weight Determination:** Mass spectrometry is the primary technique for determining the molecular weight. Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) provide the mass-to-charge ratio of the molecular ion, from which the molecular weight is calculated. The value of 162.19 g/mol represents the average molecular weight based on the natural isotopic abundance of its constituent atoms.[1][2][4] The monoisotopic mass of 162.068 Da is determined using the mass of the most abundant isotopes of each element (^{12}C , 1H , ^{16}O).[2][5]

Logical Relationship of Molecular Properties

The relationship between the compound's identity, its elemental composition, and its resultant mass is a foundational concept in chemistry. The following diagram illustrates this logical workflow.



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Caption: Logical flow from compound identity to molecular weight.

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References

- 1. siquimia.com [siquimia.com]
- 2. (1R, 2S)-cis 1,2 dihydroxy-1,2-dihydronaphthalene | C₁₀H₁₀O₂ | CID 440294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. GSRS [precision.fda.gov]
- 5. 1,2-Dihydronaphthalene-1,2-diol | C₁₀H₁₀O₂ | CID 119261 - PubChem [pubchem.ncbi.nlm.nih.gov]
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